

Technical Support Center:

Tetrahydropyrazolopyridine (THPP) Optimization

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Compound of Interest

Compound Name: 4,5,6,7-tetrahydro-1H-pyrazolo[4,3-c]pyridine

CAS No.: 410544-19-3

Cat. No.: B2548641

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Status: Online | Role: Senior Application Scientist | Ticket Focus: Off-Target Mitigation

System Overview & Scaffold Liabilities

The tetrahydropyrazolopyridine (THPP) scaffold is a privileged structure in medicinal chemistry, frequently utilized to target PDE4, Kinases (e.g., LIMK, MK2), and Anion Transporters (e.g., Pendrin). However, its planar heterocycle nature and hydrogen-bond donor/acceptor motifs often lead to three primary "System Errors" (Off-Target Effects):

- **Kinase Promiscuity:** ATP-mimetic binding to unintended kinases (e.g., RIPK1 cross-reactivity).
- **Mechanism-Based Toxicity:** Classic PDE4-associated emesis caused by non-selective inhibition of the PDE4D isoform or adrenergic mimicry.
- **Assay Interference:** False positives driven by oxidation-prone intermediates or aggregation.

Troubleshooting Guides (Q&A)

Ticket #001: "My THPP analogs show high potency but fail kinase selectivity panels."

Diagnosis: Your compound is likely acting as a Type I ATP-competitive inhibitor without exploiting the specific "gatekeeper" residues of your target. THPPs fit snugly into the adenine-binding pocket, which is highly conserved across the kinome.

Solution: The "Hybridization & Steric Gating" Protocol To improve selectivity, you must transition from relying solely on the hinge-binding region to exploiting the solvent-exposed front pocket or the hydrophobic back pocket.

- Step 1: Exploit the "Gatekeeper" Residue.
 - Action: Introduce bulky substituents (e.g., tert-butyl, substituted phenyl) at the N1 or C3 position of the pyrazole ring.
 - Rationale: If your target kinase has a small gatekeeper residue (e.g., Threonine), a bulky group will fit. Off-target kinases with larger gatekeepers (e.g., Methionine) will sterically clash with your compound, reducing affinity.
- Step 2: Hybridization Strategy (Case Study: LIMK vs. RIPK1).
 - Context: THPPs targeting LIMK often hit RIPK1.
 - Fix: Merge the THPP hinge-binder with an allosteric moiety known to bind a unique pocket on the target. For LIMK1/2, fusing the THPP scaffold with a benzyl-carboxamide moiety can eliminate RIPK1 binding by forcing the molecule into a conformation that RIPK1 cannot accommodate [1].

Ticket #002: "We are seeing emesis (vomiting) in preclinical species at therapeutic doses."

Diagnosis: This is a classic liability of THPP-based PDE4 inhibitors. The emetic response is triggered by two mechanisms: inhibition of PDE4D in the area postrema (vomiting center) and potential mimicry of

-adrenergic receptor antagonists [2].[3][4][5]

Solution: Isoform Sparing & Allosteric Modulation You need to decouple the anti-inflammatory effect (PDE4B) from the emetic effect (PDE4D).

- Step 1: Shift to Allosteric Inhibition.[6]
 - Action: Modify the THPP scaffold to bind the upstream conserved regulatory domains (UCR) rather than the catalytic site alone.
 - Rationale: Allosteric modulators often show higher isoform selectivity (PDE4B > PDE4D) because regulatory domains are less conserved than catalytic domains [3].
- Step 2: Adrenergic Counter-Screening.
 - Action: Screen your lead compounds against an

-adrenergic receptor panel.
 - Rationale: Some THPPs possess a pharmacophore that accidentally antagonizes

-receptors, lowering the emetic threshold. Structural rigidification (e.g., fusing a ring to the tetrahydropyridine nitrogen) can disrupt this off-target binding.

Ticket #003: "My IC50 values shift significantly between assay runs or with added detergent."

Diagnosis: You are likely dealing with Pan-Assay Interference (PAINS). Tetrahydropyridines can be oxidation-prone. If they oxidize to the fully aromatic pyridine or form reactive iminium species, they may covalently modify proteins or form colloidal aggregates that sequester enzymes non-specifically [4].

Solution: The Integrity Check Workflow

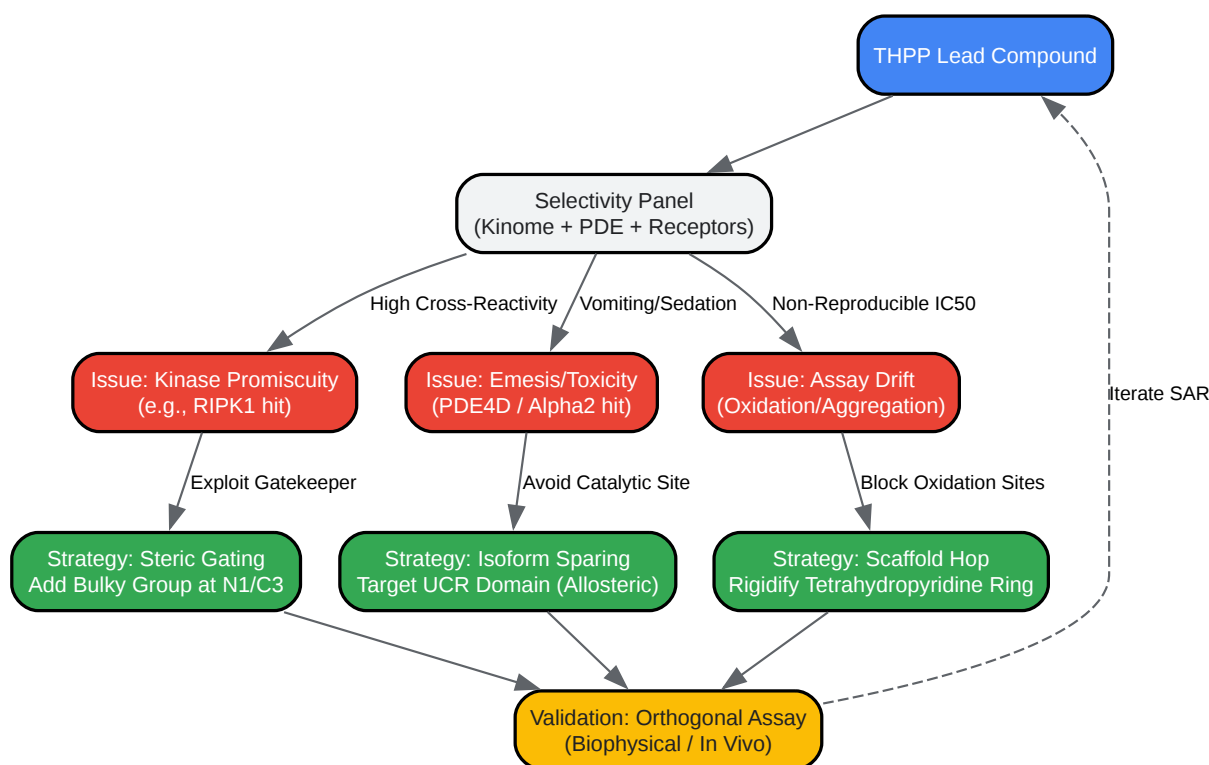
- Step 1: Detergent Sensitivity Test.
 - Action: Run the assay with 0.01% and 0.1% Triton X-100.

- Result: If potency drops significantly at higher detergent concentration, your compound is likely an aggregator (false positive).
- Step 2: Jump-Dilution Assay.
 - Action: Pre-incubate enzyme + inhibitor at high concentration (10x IC₅₀), then rapidly dilute 100-fold into substrate solution.
 - Result: If activity does not recover (compared to control), your compound might be binding covalently or irreversibly (reactive impurity).

Visualization: Optimization & Triage Logic

Diagram 1: Structural Optimization Cycle (SAR)

This logic flow illustrates how to modify the THPP scaffold based on specific off-target feedback.



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Caption: Decision matrix for structural modification of THPP scaffolds based on specific off-target liabilities.

Experimental Protocols

Protocol A: Jump-Dilution Assay (Reversibility Check)

Purpose: To distinguish between true reversible binding and non-specific irreversible inactivation (e.g., by reactive THPP oxidation products).

Reagents:

- Target Enzyme (100x final assay concentration).
- THPP Test Compound (10x IC₅₀ concentration).
- Assay Buffer (Standardized for target).
- Substrate Solution.

Procedure:

- Incubation Phase:
 - Prepare a "High Concentration Mix": Combine Enzyme (100x) and THPP Compound (10x IC₅₀) in a small volume (e.g., 10 µL).
 - Incubate for 30–60 minutes at RT to allow equilibrium binding.
- Dilution Phase:
 - Rapidly dilute the mixture 100-fold into the "Reaction Mix" containing the Substrate (final volume 1000 µL).
 - Note: The final concentration of the compound is now 0.1x IC₅₀ (below inhibitory threshold), and Enzyme is at 1x.

- Measurement:
 - Immediately monitor product formation (kinetic mode) for 20 minutes.
- Analysis:
 - Control: Run a parallel sample with DMSO instead of compound.
 - Interpretation:
 - Linear Recovery: If the enzymatic rate rapidly returns to ~90-100% of the Control rate, the inhibition is reversible (Pass).
 - Flatline/Slow Recovery: If the rate remains inhibited despite dilution, the compound is irreversible/slow-off or has modified the protein covalently (Fail/Flag).

Protocol B: Selectivity Profiling Data Table

Use this template to organize your screening data.

Parameter	Metric	Target Criteria	Warning Flag	Mitigation Strategy
Primary Potency	IC50 / Ki	< 10 nM	> 100 nM	Check solubility; optimize H-bonds.
Selectivity Ratio	Fold-Change	> 50x vs. nearest homolog	< 10x	Introduce steric clashes (N1/C3 groups).
Residence Time	Tau (off-rate)	> 30 min	< 2 min	Increase hydrophobic burial in back-pocket.
Lipophilicity	LogD (pH 7.4)	2.0 – 3.5	> 4.5	Add polar solubilizing group (e.g., morpholine).
Alpha2-Adrenergic	% Inhibition	< 50% @ 10 µM	> 50% @ 10 µM	Rigidify scaffold; remove basic amines.

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